

4 4' azobis(4 cyanovaleric acid) impurity profiling

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Compound Focus: 4,4'-Azobis(4-cyanovaleric acid)

CAS No.: 2638-94-0

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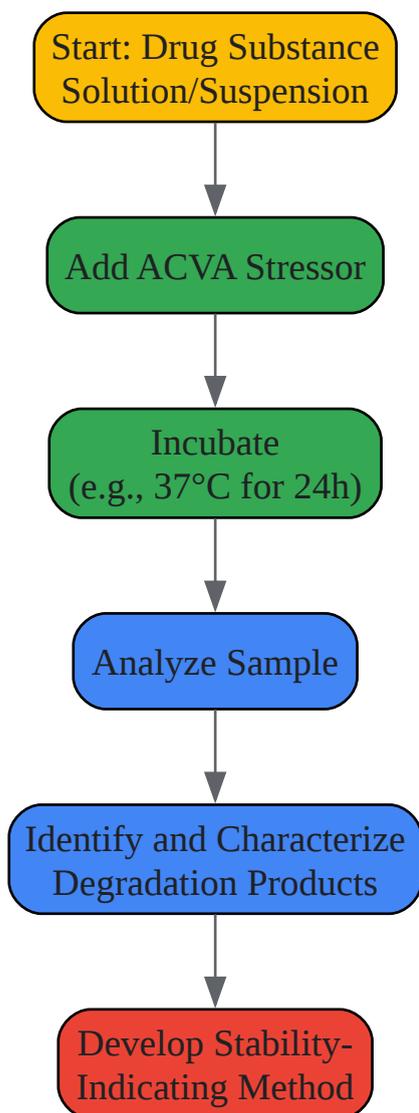
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ACVA in Oxidative Forced Degradation

In pharmaceutical development, **forced degradation studies** help identify a drug's degradation products and pathways, which is crucial for ensuring product safety and efficacy [1]. Oxidation is a common degradation pathway [2].

ACVA is a **radical initiator** used to simulate auto-oxidation conditions, particularly those involving peroxy radicals. Its thermal decomposition generates carbon-centered radicals, which react with oxygen to form peroxy radicals that initiate oxidative chain reactions [3] [2] [4]. This mechanism is vital for predicting a drug's stability.

The following diagram illustrates a typical workflow for using ACVA in an oxidative forced degradation study.



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Experimental Protocol for Using ACVA

The table below summarizes a detailed methodology for using ACVA in forced degradation studies, based on a research study of the drug Deflazacort [3].

Protocol Aspect	Detailed Methodology & Conditions
Objective	To investigate oxidative degradation pathways and identify novel degradation products [3].

Protocol Aspect	Detailed Methodology & Conditions
ACVA Solution Preparation	Prepare a 10 mM ACVA solution in a suitable solvent [3].
Stress Conditions	Mix drug substance with ACVA solution. Incubate at 37°C for 24 hours [3].
Reaction Termination	The study did not specify a termination method, suggesting analysis may proceed directly after incubation [3].
Sample Analysis	Use HPLC-HRMS/MS (High-Performance Liquid Chromatography coupled with High-Resolution Tandem Mass Spectrometry) for separation and structural elucidation. Confirm structures using 1D/2D NMR spectroscopy [3].
Key Outcomes	Successful identification of four novel oxidative degradation products of Deflazacort using this protocol [3].

Comparison of Oxidative Stressors

The table below compares ACVA with other common oxidative stressors used in forced degradation, based on general principles of pharmaceutical testing [2] [1].

Stressor	Mechanism of Action	Simulates Real-World Conditions	Key Characteristics & Considerations
ACVA (Radical Initiator)	Thermal decomposition generates carbon-centered radicals, leading to peroxy radicals [3] [2].	Auto-oxidation in solid drug products, often initiated by impurities in excipients [2].	Provides a controlled, reproducible source of radicals . Useful for studying auto-oxidation pathways [3] [2].
Hydrogen Peroxide (H ₂ O ₂)	Direct electrophilic (peroxide-mediated) oxidation [2].	Soluble oxidizers encountered during manufacturing or from excipients [2] [1].	A strong, direct oxidizing agent. Its reaction mechanisms differ from radical-mediated auto-oxidation [2].

Stressor	Mechanism of Action	Simulates Real-World Conditions	Key Characteristics & Considerations
Metal Ions (e.g., Cu ²⁺ , Fe ³⁺)	Catalyze the decomposition of peroxides to generate reactive radicals (e.g., hydroxyl radical) [2].	Trace metal contaminants present in APIs, excipients, or introduced during manufacturing [2].	Highly reactive; copper is about 50 times more reactive than iron . Can initiate radical chain reactions [2].

Key Insights for Researchers

- **Justification for Use:** ACVA is particularly valuable for simulating **auto-oxidation** in solid drug products. Many excipients contain hydroperoxide impurities that can decompose to initiate radical chain reactions; ACVA effectively models this stress [2].
- **Regulatory Context:** Forced degradation studies are required for marketing applications (NDA). While not explicitly mandated for early phases (IND), conducting them early is beneficial for developing stability-indicating methods [1]. Guidelines are evolving, with Brazilian health agency ANVISA now recommending radical initiators like ACVA to better understand auto-oxidation [3].
- **Safety and Handling:** ACVA is a **flammable solid** and may cause skin and eye irritation. Its dust can form explosive mixtures in air, requiring proper handling and ventilation [4].

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